

Application Note: Preparation of Disodium Arsenate Standard Solutions

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Compound of Interest

Compound Name: Disodium arsenate

Cat. No.: B166728

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Introduction

Accurate and precise standard solutions are fundamental for the quantitative analysis of arsenic in various matrices, including environmental samples, pharmaceuticals, and biological tissues. **Disodium arsenate** (Na_2HAsO_4) is a common, water-soluble salt of arsenic acid used to prepare arsenic (V) standards. This document provides a detailed protocol for the preparation of a primary stock solution and subsequent working standards of arsenic from **disodium arsenate** heptahydrate ($\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$). The protocol emphasizes safety procedures due to the high toxicity and carcinogenicity of arsenic compounds.

Safety Precautions

Disodium arsenate is highly toxic if swallowed or inhaled and is a known human carcinogen. It is also very toxic to aquatic life with long-lasting effects.[1] All handling of this compound and its solutions must be performed in a designated area, such as a fume hood, to avoid inhalation of dust or aerosols.[2] Users must wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses or face shield, and chemical-resistant gloves.[2][3] It is crucial to avoid contact with skin and eyes.[2] In case of accidental contact, wash the affected area immediately with plenty of water and seek medical attention.[3][4] All waste containing arsenic must be collected in suitable, closed containers and disposed of as hazardous waste according to local, state, and federal regulations.[1][2]

Experimental Protocol

This protocol describes the preparation of a 1000 ppm arsenic (As) stock solution from **disodium arsenate** heptahydrate, followed by the preparation of lower concentration working standards through serial dilution.

1. Materials and Equipment

- Reagents:
 - Disodium hydrogen arsenate heptahydrate ($\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$), analytical grade (Molecular Weight: 312.01 g/mol).[\[2\]](#)
 - High-purity, deionized water (ASTM Type I).
 - Nitric acid (HNO_3), trace metal grade (optional, for preservation).
- Equipment:
 - Analytical balance (readable to 0.1 mg).
 - Class A volumetric flasks (100 mL, 1000 mL).
 - Class A volumetric pipettes (1 mL, 5 mL, 10 mL).
 - Beakers.
 - Pipette bulbs.
 - Appropriate PPE (lab coat, gloves, safety glasses).
 - Fume hood.
 - Wash bottle with deionized water.
 - Labeled storage bottles (e.g., high-density polyethylene, HDPE).

2. Preparation of 1000 ppm Arsenic (As) Stock Solution

The goal is to create a solution with an arsenic concentration of 1000 mg/L. The mass of **disodium arsenate** heptahydrate required must be calculated based on the proportion of

arsenic in the molecule.

- Calculation:
 - Molecular Weight of $\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$ = 312.01 g/mol .[\[1\]](#)[\[2\]](#)
 - Atomic Weight of Arsenic (As) = 74.92 g/mol .
 - Fraction of As in the compound = $(74.92 \text{ g/mol}) / (312.01 \text{ g/mol}) \approx 0.2401$.
 - To obtain 1.000 g of As, the required mass of $\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$ is $1.000 \text{ g} / 0.2401 \approx 4.165 \text{ g}$.
- Procedure:
 1. Working inside a fume hood, accurately weigh approximately 4.165 g of **disodium arsenate** heptahydrate using an analytical balance.
 2. Quantitatively transfer the weighed solid into a 1000 mL Class A volumetric flask.
 3. Add approximately 500 mL of deionized water to the flask.
 4. Swirl the flask gently to dissolve the solid completely.
 5. Once dissolved, dilute the solution to the calibration mark with deionized water.
 6. Cap the flask and invert it at least 20 times to ensure the solution is thoroughly mixed.
 7. Transfer the solution to a clean, clearly labeled storage bottle. The label should include the chemical name (Arsenic Stock Solution), concentration (1000 ppm As), preparation date, and your initials.

3. Preparation of Working Standard Solutions

Prepare a series of lower concentration working standards by performing serial dilutions of the 1000 ppm stock solution. The following example describes the preparation of 100 ppm, 10 ppm, and 1 ppm standards.

- Preparation of 100 ppm As Standard (100 mL):
 1. Pipette 10.0 mL of the 1000 ppm As stock solution into a 100 mL Class A volumetric flask.
 2. Dilute to the calibration mark with deionized water.
 3. Cap and invert the flask multiple times to mix. Label appropriately.
- Preparation of 10 ppm As Standard (100 mL):
 1. Pipette 10.0 mL of the 100 ppm As working standard solution into a 100 mL Class A volumetric flask.
 2. Dilute to the calibration mark with deionized water.
 3. Cap and invert the flask multiple times to mix. Label appropriately.[5]
- Preparation of 1 ppm As Standard (100 mL):
 1. Pipette 10.0 mL of the 10 ppm As working standard solution into a 100 mL Class A volumetric flask.
 2. Dilute to the calibration mark with deionized water.
 3. Cap and invert the flask multiple times to mix. Label appropriately.[5]

4. Storage and Stability

Store all arsenic solutions in tightly closed, well-labeled containers.[2] Keep the containers in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids and oxidizing agents.[1][2] For long-term storage (up to 6 months), samples can be preserved by acidifying to a pH < 2 with nitric acid.[6] Without preservation, aqueous standards should be prepared fresh more frequently.

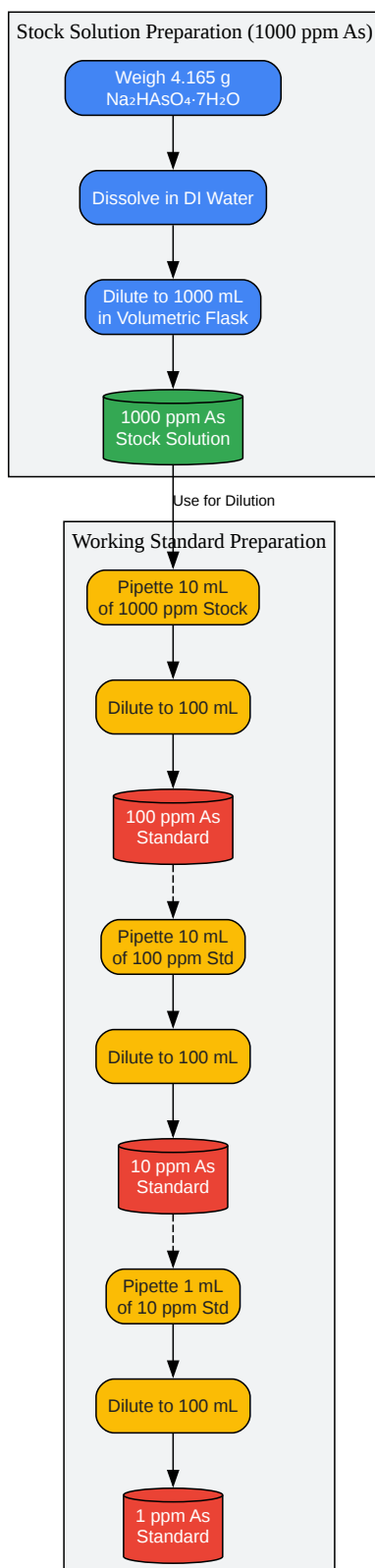
Data Presentation

Table 1: Quantitative Data for Arsenic Standard Preparation

Parameter	Value
Analyte	Arsenic (As)
Source Compound	Disodium hydrogen arsenate heptahydrate
Formula	$\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$
Molecular Weight	312.01 g/mol [1] [2]
Mass of Compound for 1L of 1000 ppm As Stock Solution	4.165 g
Working Standard Dilution Scheme (Final Volume 100 mL)	
Target Concentration	Aliquot of Higher Standard
100 ppm As	10.0 mL of 1000 ppm Stock
10 ppm As	10.0 mL of 100 ppm Standard
1 ppm As	10.0 mL of 10 ppm Standard

Workflow Visualization

The following diagram illustrates the workflow for preparing the arsenic stock and working standard solutions.



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Caption: Workflow for preparing arsenic stock and working standards.

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